

Standard Operating Procedure for Trixolane Handling and Storage

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Compound of Interest

Compound Name: *Trixolane*

Cat. No.: *B1305267*

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Disclaimer: This document is intended for use by researchers, scientists, and drug development professionals. A specific Safety Data Sheet (SDS) for **Trixolane** (CAS 47420-28-0) is not readily available. The following procedures are based on the chemical properties of its constituent moieties, 1,3-dioxolane and morpholine, and should be supplemented by a thorough risk assessment before any experimental work begins.

Introduction

Trixolane (CAS: 47420-28-0; Chemical Name: 4-((2-Methyl-2-(3,4,5-trimethoxyphenyl)-1,3-dioxolan-4-yl)methyl)morpholine) is a heterocyclic organic compound. Due to the presence of the trimethoxyphenyl and morpholine scaffolds, it is of interest in drug discovery research. Structurally similar compounds have been investigated for their potential as anticancer agents, with some acting as tubulin polymerization inhibitors or as modulators of the PI3K/mTOR signaling pathway. This document provides guidelines for the safe handling, storage, and experimental use of **Trixolane**.

Physicochemical Data

Property	Value
CAS Number	47420-28-0
Molecular Formula	C ₁₈ H ₂₇ NO ₆
Molecular Weight	353.41 g/mol
Appearance	Likely a solid, though not definitively specified in public sources.
Storage Temperature	Room Temperature (in a dry, sealed container)

Hazard Identification and Safety Precautions

Given the absence of a specific SDS for **Trixolane**, a cautious approach based on its structural components is warranted.

- 1,3-Dioxolane Moiety: 1,3-dioxolanes can be flammable and may cause eye irritation.
- Morpholine Moiety: Morpholine and its derivatives can be corrosive, flammable, and may cause skin and eye irritation.

Potential Hazards:

- May be harmful if ingested, inhaled, or absorbed through the skin.
- May cause irritation to the skin, eyes, and respiratory tract.
- The toxicological properties have not been fully investigated.

Personal Protective Equipment (PPE) and Engineering Controls:

- Eye Protection: Chemical safety goggles or a face shield should be worn.
- Skin Protection: A laboratory coat and chemically resistant gloves (e.g., nitrile) are required.
- Respiratory Protection: All handling of solid **Trixolane** or its concentrated solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.

- Hygiene: Wash hands thoroughly after handling.

Handling and Storage Procedures

Handling:

- Allow the container to equilibrate to room temperature before opening to prevent moisture condensation.
- Weigh and handle the solid compound in a chemical fume hood.
- Prepare solutions in a well-ventilated area, preferably a fume hood.
- Avoid the creation of dust.
- Keep away from sources of ignition.

Storage:

- Store in a tightly sealed container to prevent moisture absorption.
- Keep in a cool, dry, and well-ventilated place.
- Store away from strong oxidizing agents.

First Aid Measures

- Eye Contact: Immediately flush with copious amounts of water for at least 15 minutes. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Experimental Protocols

Preparation of Stock Solutions

For in vitro cellular assays, **Trixolane** is likely soluble in organic solvents like dimethyl sulfoxide (DMSO).

- In a chemical fume hood, accurately weigh the desired amount of **Trixolane**.
- Add the calculated volume of sterile, anhydrous DMSO to achieve the target stock concentration (e.g., 10 mM).
- Vortex or sonicate at room temperature until the compound is fully dissolved.
- Dispense into single-use aliquots and store at -20°C or -80°C to maintain stability and prevent repeated freeze-thaw cycles.

In Vitro Cell Proliferation Assay (MTT Assay)

This protocol outlines a common method to assess the cytotoxic or cytostatic effects of a compound on a cancer cell line.

Materials:

- Cancer cell line (e.g., HeLa, A549)
- Complete cell culture medium (e.g., DMEM + 10% FBS)
- **Trixolane** stock solution (10 mM in DMSO)
- 96-well sterile cell culture plates
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) in PBS (5 mg/mL)
- Solubilization buffer (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)

Procedure:

- **Cell Seeding:** Plate cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium and incubate for 24 hours.
- **Compound Treatment:** Prepare serial dilutions of **Trixolane** in complete medium from the stock solution. The final DMSO concentration should not exceed 0.5% to avoid solvent-induced toxicity. Replace the medium in the wells with 100 μ L of the **Trixolane** dilutions. Include vehicle control wells (medium with DMSO).
- **Incubation:** Incubate the plate for 48-72 hours at 37°C in a 5% CO₂ incubator.
- **MTT Addition:** Add 20 μ L of MTT reagent to each well and incubate for 3-4 hours.
- **Solubilization:** Carefully remove the medium and add 150 μ L of solubilization buffer to each well to dissolve the formazan crystals.
- **Absorbance Reading:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.

Data Presentation

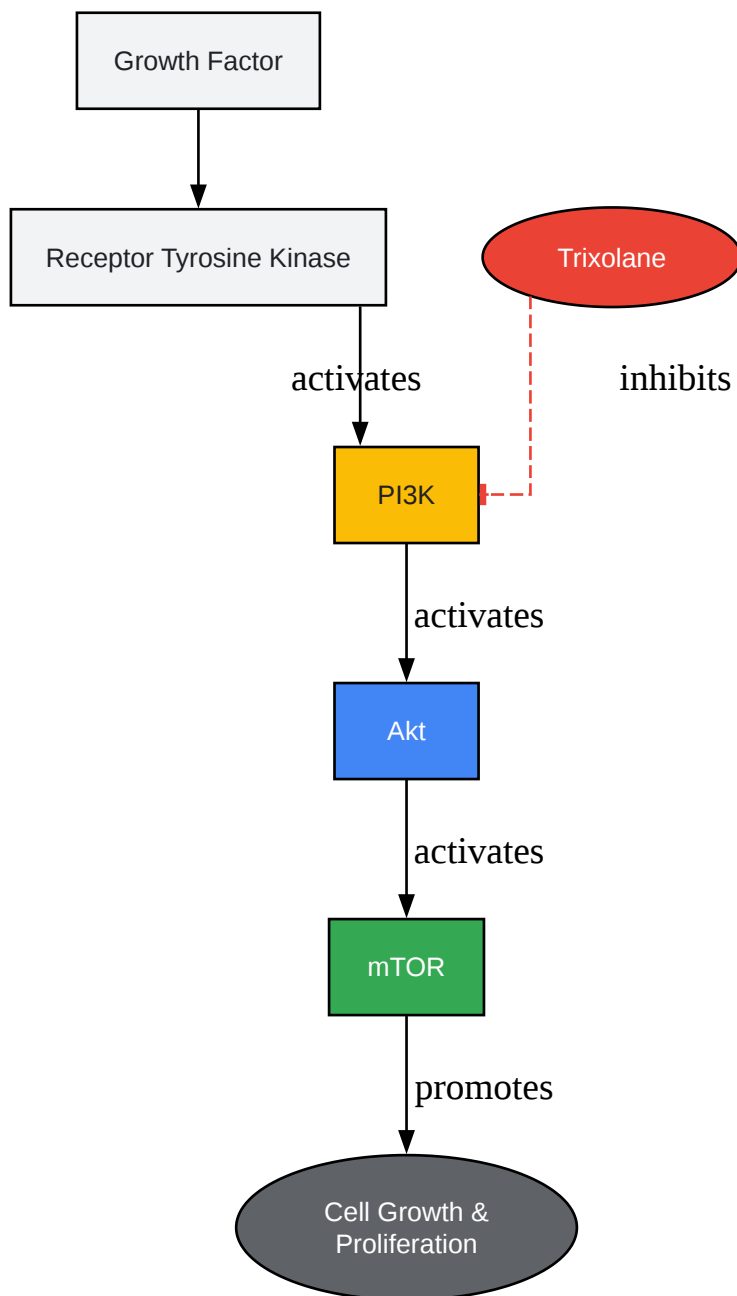
Table 1: Hypothetical Cell Viability Data for **Trixolane**

Trixolane Concentration (μ M)	Mean Absorbance (570 nm)	Standard Deviation	% Cell Viability
0 (Vehicle Control)	1.25	0.08	100
0.1	1.22	0.07	97.6
1	1.10	0.09	88.0
10	0.65	0.05	52.0
100	0.15	0.02	12.0

Visualizations

Postulated Mechanism of Action: PI3K/mTOR Pathway Inhibition

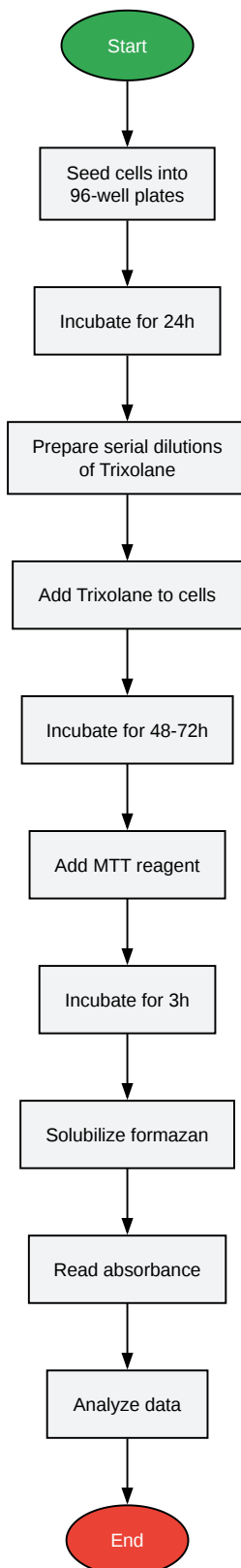
Based on the known activities of other trimethoxyphenyl and morpholine-containing compounds, a plausible mechanism of action for **Trixolane** is the inhibition of the PI3K/mTOR signaling pathway.



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Caption: Postulated inhibitory effect of **Trixolane** on the PI3K/mTOR signaling pathway.

Experimental Workflow for In Vitro Assay



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Caption: A typical workflow for evaluating the in vitro efficacy of **Trixolane**.

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